

Thermochemical Profile of 4-Bromobenzenesulfonyl Chloride: A Technical Guide

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Abstract

This technical guide provides a comprehensive overview of the available thermochemical data for **4-Bromobenzenesulfonyl chloride** (CAS No. 98-58-8). Due to a lack of direct experimental values in publicly accessible literature for properties such as enthalpy of formation, entropy, and heat capacity, this document compiles essential physical properties and offers insights into its chemical reactivity and synthesis. Furthermore, detailed, generalized experimental protocols for key thermochemical measurement techniques—Combustion Calorimetry, Differential Scanning Calorimetry (DSC), and the Knudsen Effusion Method—are presented as a practical resource for researchers seeking to determine these properties. This guide also includes visualizations of the primary synthesis pathway and common reactions of **4-Bromobenzenesulfonyl chloride** to aid in understanding its chemical behavior.

Introduction

4-Bromobenzenesulfonyl chloride, a white to light yellow crystalline solid, is a pivotal reagent in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the reactive sulfonyl chloride functional group, which readily participates in nucleophilic substitution reactions, making it an excellent precursor for the synthesis of sulfonamides and other sulfonyl derivatives.^[1] Despite its widespread use, a comprehensive,

publicly available dataset of its fundamental thermochemical properties is notably absent. Understanding these properties is crucial for process safety, reaction optimization, and computational modeling in drug development and materials science. This guide aims to bridge this gap by consolidating known physical data and providing detailed, adaptable experimental methodologies for their determination.

Physicochemical and Thermochemical Data

Direct experimental thermochemical data for **4-Bromobenzenesulfonyl chloride**, such as standard enthalpy of formation (ΔH_f°), standard molar entropy (S°), and heat capacity (C_p), are not readily available in the reviewed literature. However, a compilation of its known physical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **4-Bromobenzenesulfonyl Chloride**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrClO ₂ S	[1][2][3]
Molecular Weight	255.51 g/mol	[2][4]
CAS Number	98-58-8	[2][3]
Melting Point	73-77 °C (lit.)	[2][5]
Boiling Point	153 °C at 15 mmHg (lit.)	[2][5]
Appearance	White to light yellow crystalline solid	[1]
Solubility	Soluble in organic solvents like dichloromethane and chloroform; insoluble in water.	[1]

For comparative purposes, the sulfur-chlorine bond dissociation enthalpy in the related compound, benzenesulfonyl chloride, has been measured by photoacoustic calorimetry to be approximately 295 kJ mol⁻¹.^[6] This value provides an estimation of the energy required to homolytically cleave the S-Cl bond in similar aromatic sulfonyl chlorides.

Experimental Protocols for Thermochemical Analysis

To empower researchers to obtain the specific thermochemical data for **4-Bromobenzenesulfonyl chloride**, this section details generalized experimental protocols for three key analytical techniques. These protocols are based on established methodologies for similar organic compounds.

Determination of Enthalpy of Combustion via Bomb Calorimetry

Combustion calorimetry is a standard method to determine the enthalpy of combustion of a substance, from which the standard enthalpy of formation can be calculated.^[7] For halogenated compounds like **4-Bromobenzenesulfonyl chloride**, special considerations are necessary to ensure complete combustion and to account for the formation of acidic products.^[8]

Objective: To determine the standard enthalpy of combustion (ΔH_c°) of **4-Bromobenzenesulfonyl chloride**.

Materials:

- Parr-type bomb calorimeter
- High-precision thermometer ($\pm 0.001^\circ\text{C}$)
- Pellet press
- Ignition unit
- Oxygen cylinder with pressure regulator
- Crucible (platinum or quartz)
- **4-Bromobenzenesulfonyl chloride** (high purity)
- Benzoic acid (as a standard for calibration)

- Distilled water
- Fuse wire (e.g., platinum or nickel-chromium)
- Sodium carbonate or arsenious oxide solution (to absorb and quantify halogen and sulfur products)

Procedure:

- Calorimeter Calibration:
 - Accurately weigh approximately 1 g of benzoic acid into the crucible.
 - Place the crucible in the bomb, attach the fuse wire, and add a known volume of distilled water (typically 1 mL).
 - Seal the bomb and pressurize with oxygen to approximately 30 atm.
 - Immerse the bomb in the calorimeter bucket containing a known mass of water.
 - Allow the system to equilibrate and record the initial temperature for several minutes.
 - Ignite the sample and record the temperature at regular intervals until a constant final temperature is reached.
 - Determine the heat capacity of the calorimeter using the known enthalpy of combustion of benzoic acid.
- Sample Measurement:
 - Prepare a pellet of approximately 0.8-1.0 g of **4-Bromobenzenesulfonyl chloride**.
 - Place the pellet in the crucible. To aid combustion, a known mass of a combustion aid (like mineral oil) can be used.
 - Add a known volume of a suitable absorbing solution (e.g., sodium carbonate) to the bomb to capture the acidic combustion products (HCl, H₂SO₄, HBr).

- Repeat the pressurization, immersion, and combustion procedure as performed for the benzoic acid standard.
- Product Analysis:
 - After combustion, vent the bomb and collect the liquid contents.
 - Analyze the solution for the amounts of hydrochloric acid, sulfuric acid, and hydrobromic acid formed, typically by titration.
- Calculations:
 - Correct the observed temperature rise for heat exchange with the surroundings.
 - Calculate the total heat released using the calorimeter's heat capacity.
 - Subtract the heat contributions from the ignition wire and any combustion aid.
 - Apply corrections for the formation of acids (Washburn corrections).
 - Calculate the standard enthalpy of combustion (ΔH_c°) per mole of the sample.

Thermal Stability and Phase Transitions by Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. [9] It is valuable for determining melting point, purity, and heat of fusion.

Objective: To determine the melting point and enthalpy of fusion (ΔH_{fus}) of **4-Bromobenzenesulfonyl chloride**.

Materials:

- Differential Scanning Calorimeter
- Aluminum or hermetically sealed sample pans and lids

- Crimper for sealing pans
- High-purity indium (for temperature and enthalpy calibration)
- **4-Bromobenzenesulfonyl chloride** sample (3-5 mg)
- Nitrogen or argon gas supply for purging

Procedure:

- Instrument Calibration:
 - Calibrate the DSC instrument for temperature and enthalpy using a high-purity indium standard. Heat the indium sample at a controlled rate (e.g., 10 °C/min) and compare the observed melting point and enthalpy of fusion to the known values.
- Sample Preparation:
 - Accurately weigh 3-5 mg of **4-Bromobenzenesulfonyl chloride** into an aluminum DSC pan.
 - Seal the pan using a crimper. For volatile samples or to prevent decomposition, hermetically sealed pans are recommended.
- DSC Analysis:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample at a constant rate, for example, 10 °C/min, under a nitrogen atmosphere.
 - The temperature program should span a range that includes the expected melting point (e.g., from 30 °C to a temperature above its melting point, such as 100 °C).^[10]
 - Record the heat flow as a function of temperature.
- Data Analysis:

- The melting point is determined as the onset or peak temperature of the endothermic transition.
- The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Vapor Pressure and Enthalpy of Sublimation by the Knudsen Effusion Method

The Knudsen effusion method is used to determine the vapor pressure of solids with very low vapor pressures.^{[11][12]} From the temperature dependence of the vapor pressure, the enthalpy of sublimation (ΔH_{sub}) can be calculated using the Clausius-Clapeyron equation.

Objective: To determine the vapor pressure and enthalpy of sublimation of **4-Bromobenzenesulfonyl chloride**.

Materials:

- Knudsen effusion cell with a small orifice of known area
- High-vacuum system
- Thermogravimetric analyzer (TGA) or a microbalance capable of operating under high vacuum
- Temperature-controlled furnace
- **4-Bromobenzenesulfonyl chloride** sample

Procedure:

- Sample Preparation:
 - Place a small, accurately weighed amount of **4-Bromobenzenesulfonyl chloride** into the Knudsen cell. To remove volatile impurities, a preliminary sublimation of about 5% of the sample mass can be performed.^[11]
- Experimental Setup:

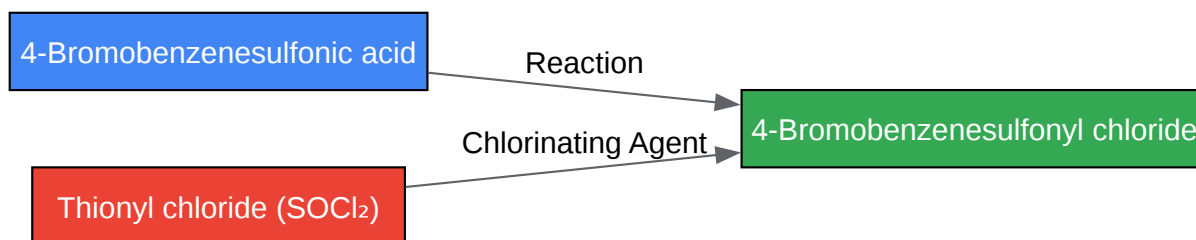
- Place the Knudsen cell within the high-vacuum chamber, coupled to the microbalance or TGA.
- Evacuate the system to a high vacuum (e.g., 10^{-5} to 10^{-7} Torr).
- Isothermal Measurement:
 - Heat the cell to a desired constant temperature and allow it to stabilize.
 - Continuously monitor the mass loss of the sample over time. The rate of mass loss should be linear.
- Temperature-Dependent Measurements:
 - Repeat the isothermal measurements at several different temperatures within a range where a measurable mass loss occurs without thermal decomposition.
- Calculations:
 - The vapor pressure (P) at each temperature (T) is calculated from the rate of mass loss (dm/dt) using the Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$ where A is the area of the orifice, R is the ideal gas constant, and M is the molar mass of the substance.
 - The enthalpy of sublimation (ΔH_{sub}) is determined from the slope of a plot of $\ln(P)$ versus $1/T$, according to the Clausius-Clapeyron equation: $d(\ln P)/d(1/T) = -\Delta H_{sub}/R$

Synthesis and Reactivity

4-Bromobenzenesulfonyl chloride is a key intermediate in many chemical syntheses. Its reactivity is dominated by the electrophilic nature of the sulfonyl chloride group.

Synthesis Pathway

The most common laboratory and industrial synthesis of **4-Bromobenzenesulfonyl chloride** involves the chlorosulfonation of bromobenzene or the chlorination of 4-bromobenzenesulfonic acid.^[13] A typical route is the reaction of 4-bromobenzenesulfonic acid with a chlorinating agent such as thionyl chloride (SOCl_2).^[13]

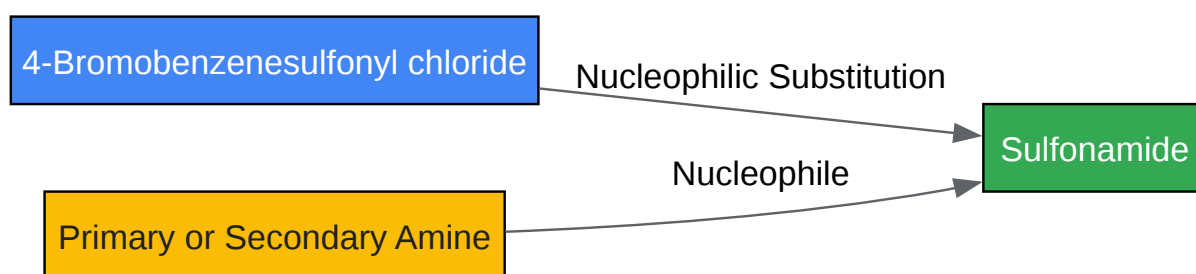


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Caption: Synthesis of **4-Bromobenzenesulfonyl chloride**.

Common Reactions

The primary application of **4-Bromobenzenesulfonyl chloride** is as a sulfonylating agent.^[13] It readily reacts with nucleophiles, such as amines, to form stable sulfonamides.^[13] This reaction is fundamental in the synthesis of many pharmaceutical compounds.



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Caption: Formation of sulfonamides from **4-Bromobenzenesulfonyl chloride**.

Conclusion

While direct experimental thermochemical data for **4-Bromobenzenesulfonyl chloride** remain elusive in the public domain, this technical guide provides a consolidated resource of its known physical properties and outlines detailed experimental protocols for the determination of its enthalpy of combustion, thermal stability, and vapor pressure. The provided synthesis and reaction pathway diagrams offer a clear visual representation of its chemical utility. It is hoped that this guide will serve as a valuable tool for researchers and professionals in drug

development and chemical synthesis, encouraging and facilitating the experimental determination of the fundamental thermochemical properties of this important compound.

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